

Application Notes and Protocols for 5-trans U-46619 in Biological Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-trans U-46619

Cat. No.: B1682665

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-trans U-46619 is a stable, synthetic analog of the prostaglandin endoperoxide PGH₂.^[1] It functions as a potent and selective agonist for the thromboxane A₂ (TP) receptor, mimicking the physiological and pathological effects of thromboxane A₂ (TXA₂).^{[1][2]} Due to its stability in aqueous solutions compared to the extremely short half-life of TXA₂, U-46619 is an invaluable tool for in vitro and in vivo studies of TXA₂-mediated processes.^[3] Its primary applications include inducing platelet shape change and aggregation, as well as contraction of vascular and non-vascular smooth muscle.^{[1][2][3]} These characteristics make it a critical reagent for research in hemostasis, thrombosis, cardiovascular diseases, and other inflammatory conditions.^{[4][5]}

This document provides detailed application notes and protocols for the reconstitution and use of **5-trans U-46619** in common biological experiments, with a focus on platelet aggregation assays.

Quantitative Data Summary

The following table summarizes the key quantitative data for **5-trans U-46619**, compiled from various suppliers and literature sources.

Parameter	Value	Solvents	Notes
Molecular Weight	350.5 g/mol [6]	N/A	Batch-specific molecular weight may vary; refer to the Certificate of Analysis. [7]
Purity	≥98%[7]	N/A	
Storage	Store at -20°C[7]	N/A	Should be stored under desiccating conditions.[4] Stability is ≥ 2 years at -20°C. [8]
Solubility	For maximum solubility in aqueous buffers, evaporate the shipping solvent (e.g., methyl acetate) and reconstitute in the buffer of choice. Aqueous solutions are not recommended for storage for more than one day.[8]		
100 mg/mL[8]	DMF, DMSO, Ethanol		
1 mg/mL[8]	PBS (pH 7.2)		
EC ₅₀ (Platelets)	35 nM (general)	N/A	Effective concentrations can vary based on the specific assay and cell type.
0.035 μM (shape change)[4]			

1.31 μ M (aggregation)

[4]

Experimental Protocols

Reconstitution of 5-trans U-46619

5-trans U-46619 is often supplied as a lyophilized powder or as a solution in a volatile solvent like methyl acetate. The following protocol outlines the steps for preparing a high-concentration stock solution.

Materials:

- Vial of **5-trans U-46619**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Protocol:

- Pre-equilibration: Before opening, allow the vial of U-46619 to equilibrate to room temperature for at least one hour. This prevents condensation of moisture inside the vial, which can affect the stability of the compound.
- Solvent Addition:
 - If supplied as a powder: Calculate the volume of solvent needed to achieve the desired stock concentration (e.g., 10 mM). For example, to make a 10 mM stock solution from 1 mg of U-46619 (MW: 350.5 g/mol), you would add 285.3 μ L of solvent.
 - If supplied in a solvent: The compound can be used directly or the solvent can be evaporated under a gentle stream of nitrogen, and the residue can be redissolved in the desired solvent.[8]

- **Dissolution:** Add the calculated volume of anhydrous DMSO or ethanol to the vial. Cap the vial tightly and vortex gently until the solid is completely dissolved. For higher concentrations, warming the tube to 37°C and brief sonication may aid in dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C. When stored properly, stock solutions in DMSO or ethanol are stable for several months.^[9]

Platelet Aggregation Assay

This protocol describes a typical light transmission aggregometry (LTA) experiment to measure U-46619-induced platelet aggregation in platelet-rich plasma (PRP).

Materials:

- Freshly prepared human platelet-rich plasma (PRP) and platelet-poor plasma (PPP)
- Reconstituted **5-trans U-46619** stock solution (e.g., 1 mM in DMSO)
- Appropriate assay buffer (e.g., Tyrode's buffer)
- Light Transmission Aggregometer
- Calibrated micropipettes and sterile tips

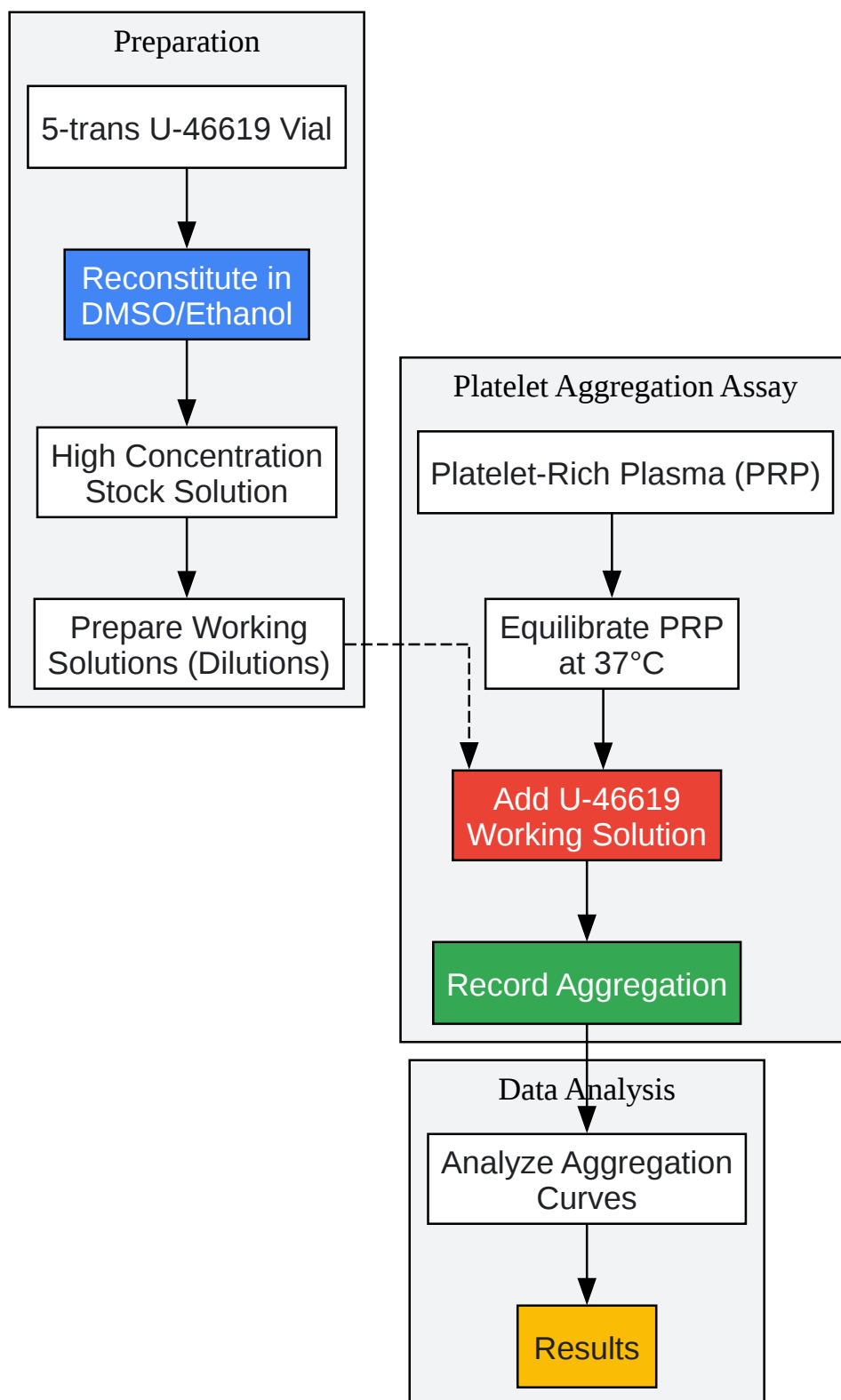
Protocol:

- **Preparation of Working Solutions:** Prepare serial dilutions of the U-46619 stock solution in the assay buffer to create a range of working concentrations. For example, to achieve a final concentration of 1 µM in the assay, a 100 µM working solution can be prepared.
- **Instrument Setup:** Set up the aggregometer according to the manufacturer's instructions. Use PPP to set the 100% aggregation baseline and PRP for the 0% aggregation baseline.
- **Sample Preparation:** Pipette the required volume of PRP into the aggregometer cuvettes and allow them to equilibrate to 37°C with stirring for a few minutes.

- **Induction of Aggregation:** Add a small volume of the U-46619 working solution to the PRP to achieve the desired final concentration (e.g., 1-5 μM). The volume of the added agonist should be minimal to avoid significant dilution of the sample. A vehicle control (e.g., buffer with a corresponding amount of DMSO) should be run in parallel.
- **Data Acquisition:** Record the change in light transmission over time. The aggregation response is typically monitored for 5-10 minutes.
- **Data Analysis:** The platelet aggregation is quantified as the maximum percentage change in light transmission from the baseline. Dose-response curves can be generated by testing a range of U-46619 concentrations.

Visualizations

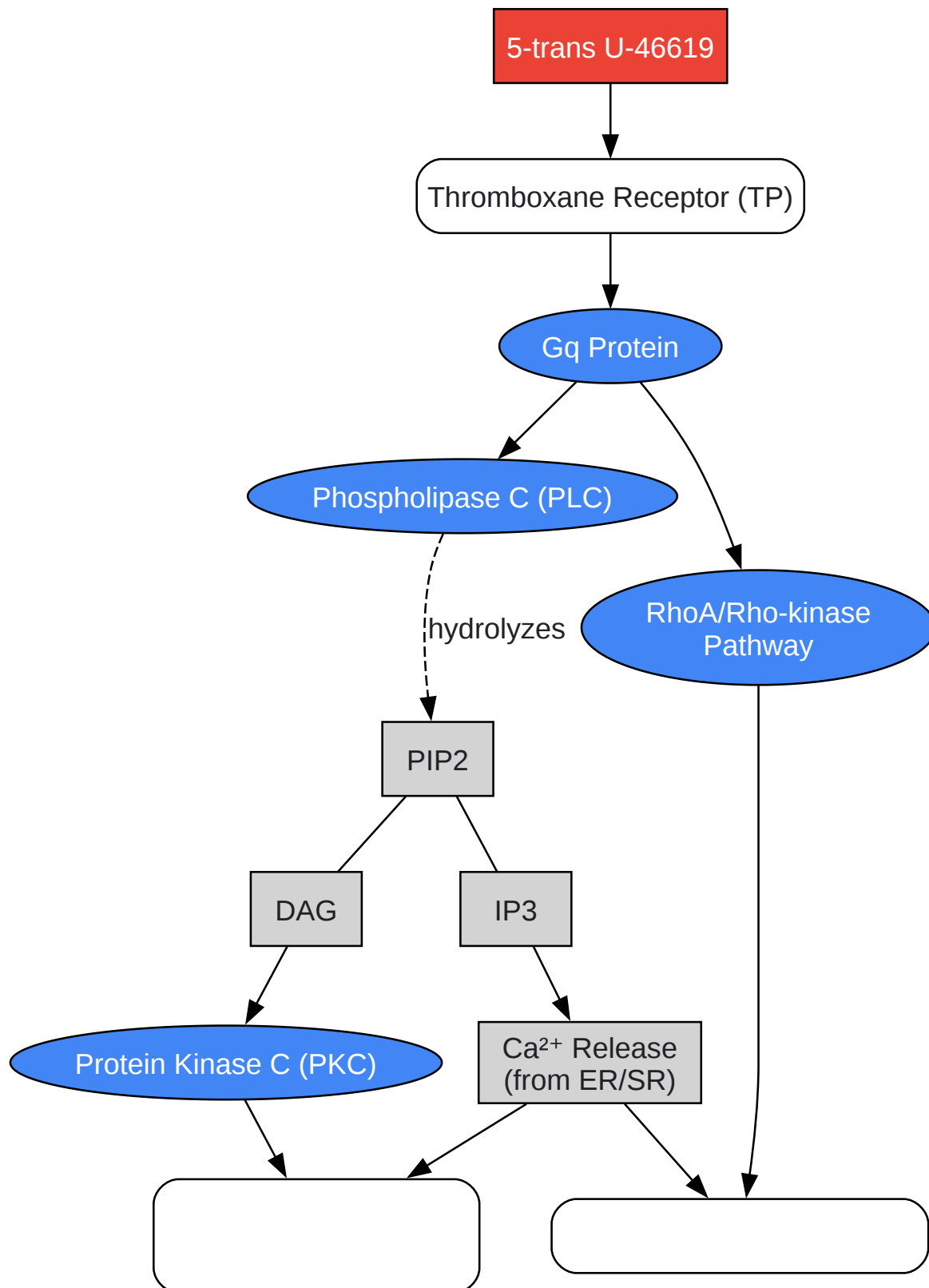
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for U-46619 reconstitution and use in a platelet aggregation assay.

Signaling Pathway



[Click to download full resolution via product page](#)

Caption: U-46619 signaling pathway via the TP receptor, leading to cellular responses.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The G protein coupled to the thromboxane A2 receptor in human platelets is a member of the novel Gq family - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Comparison of the actions of U-46619, a prostaglandin H2-analogue, with those of prostaglandin H2 and thromboxane A2 on some isolated smooth muscle preparations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. U46619 | Hart Biologicals [hartbio.co.uk]
- 4. U 46619 | CAS:56985-40-1 | selective agonist of prostaglandin H2 (PGH2)/thromboxane A2 (TxA2) (TP) receptor | High Purity | Manufacturer BioCrick [biocrick.com]
- 5. biodatacorp.com [biodatacorp.com]
- 6. medkoo.com [medkoo.com]
- 7. rndsystems.com [rndsystems.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 5-trans U-46619 in Biological Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682665#reconstitution-of-5-trans-u-46619-for-biological-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com